

Production of Gold-199 from Platinum-198: A Technical Guide

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Compound of Interest

Compound Name: Gold-199

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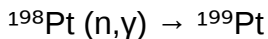
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the methodologies for producing the medically significant radionuclide **Gold-199** (^{199}Au) from Platinum-198 (^{198}Pt). The primary and most efficient production route involves the neutron activation of enriched ^{198}Pt targets in a nuclear reactor, followed by chemical separation to isolate the ^{199}Au . This document details the underlying nuclear physics, experimental protocols for irradiation and separation, and presents key quantitative data in a structured format for ease of comparison and implementation.

Core Principles: The Nuclear Pathway

The production of ^{199}Au from ^{198}Pt is a two-step process initiated by neutron capture. A stable ^{198}Pt nucleus absorbs a thermal neutron, transmuting it into the radioactive isotope ^{199}Pt . This is followed by the beta decay of ^{199}Pt to ^{199}Au .

The nuclear reactions can be summarized as follows:



The intermediate isotope, ^{199}Pt , has a relatively short half-life of 30.8 minutes, which allows for the subsequent in-growth of the desired ^{199}Au product.^{[1][2]} The resulting ^{199}Au has a half-life

of 3.139 days, making it suitable for various applications in nuclear medicine, including theranostics.[3][4]

Experimental Protocols

Target Preparation and Irradiation

The production of ^{199}Au commences with the irradiation of a ^{198}Pt target with thermal neutrons, typically within a nuclear reactor. To maximize the yield of ^{199}Au and minimize radionuclidic impurities, enriched ^{198}Pt is the preferred target material.[3]

Materials:

- Enriched ^{198}Pt metal powder or sponge. The natural abundance of ^{198}Pt is approximately 7.2-7.36%.[1][5]
- High-purity quartz or aluminum vials for encapsulation.

Protocol:

- Accurately weigh the enriched ^{198}Pt target material. Published studies have utilized quantities ranging from 10 mg to 15.5 mg.[1][6]
- Encapsulate the ^{198}Pt target in a suitable vial (e.g., quartz or aluminum) to ensure containment during irradiation.
- Place the encapsulated target in a nuclear reactor with a known thermal neutron flux. Typical fluxes used in studies range from 3.5×10^{13} to $5 \times 10^{13} \text{ n}\cdot\text{cm}^{-2}\cdot\text{s}^{-1}$. [1][6]
- Irradiate the target for a predetermined duration. Irradiation times can vary from 12 hours to 21 hours, depending on the desired activity of ^{199}Au . [1][6]
- Following irradiation, allow for a cooling period to let short-lived isotopes decay and for the ^{199}Pt to decay into ^{199}Au . A cooling period of at least 10 hours is recommended to maximize the ^{199}Au yield from the decay of ^{199}Pt . [1]

Chemical Separation of Gold-199

After irradiation and cooling, the ^{199}Au must be chemically separated from the bulk platinum target and any other radionuclidic impurities. Various methods have been developed, primarily focusing on liquid-liquid extraction and chromatography.

2.2.1. Dissolution of the Irradiated Target

Protocol:

- Transfer the irradiated platinum target to a hot cell or a shielded fume hood.
- Dissolve the platinum target in aqua regia (a mixture of nitric acid and hydrochloric acid).
- Evaporate the aqua regia solution to dryness.
- Redissolve the residue in distilled water and evaporate to dryness again. This step should be repeated at least twice to ensure the complete removal of nitric acid.[\[1\]](#)
- Finally, dissolve the residue in a suitable concentration of hydrochloric acid (e.g., 0.01 M HCl) for further processing.[\[1\]](#)

2.2.2. Separation by Liquid-Liquid Extraction (LLX)

This technique utilizes the differential solubility of gold and platinum species in immiscible liquid phases.

Materials:

- Organic extractants such as ethyl acetate, Di-(2-Ethylhexyl) phosphoric acid (HDEHP), or Trioctylamine (TOA).[\[6\]](#)[\[7\]](#)
- Aqueous phase (e.g., HNO_3 or aqueous ammonia).[\[6\]](#)[\[7\]](#)
- Separatory funnel.

General Protocol:

- Prepare the dissolved target solution in the appropriate aqueous phase.

- Add the chosen organic extractant to the aqueous solution in a separatory funnel.
- Agitate the mixture vigorously to facilitate the transfer of the desired species into the organic phase.
- Allow the two phases to separate.
- Collect the organic phase containing the extracted ^{199}Au .
- The ^{199}Au can then be back-extracted into a fresh aqueous phase if required.

Studies have shown high chemical yields for ^{199}Au using LLX, with reports of over 99% with ethyl acetate and over 80% with HDEHP.[\[6\]](#)

2.2.3. Separation by Chromatography

This method relies on the differential adsorption of gold and platinum species onto a solid stationary phase.

Materials:

- Chromatography column.
- Stationary phase such as alumina (Al_2O_3) or modified chabazite.[\[1\]](#)[\[7\]](#)
- Eluent (e.g., 0.01 M HCl).[\[1\]](#)

Protocol:

- Pack a chromatography column with the chosen stationary phase.
- Condition the column with the appropriate eluent.
- Load the dissolved target solution onto the column.
- Elute the column with the eluent. The separation is based on the different affinities of gold and platinum for the stationary phase. In the case of an alumina column with 0.01 M HCl, ^{199}Au is eluted while platinum is retained.[\[1\]](#)

- Collect the fractions containing the purified ^{199}Au .

A reported total yield of 85% for ^{199}Au has been achieved using an alumina column, with platinum contamination of less than 0.01%.[\[1\]](#)

Quantitative Data

The following tables summarize key quantitative data from various studies on the production of ^{199}Au from ^{198}Pt .

Table 1: Nuclear Data for the Production Pathway

Isotope	Half-Life	Decay Mode	Key Gamma Ray Energies (keV)
^{199}Pt	30.8 minutes [2]	β^-	-
^{199}Au	3.139 days [3] [4]	β^-	158.37, 208.20 [8]

Table 2: Irradiation Parameters and Reported Yields

Target Mass (mg)	Target Enrichment	Neutron Flux ($\text{n}\cdot\text{cm}^{-2}\cdot\text{s}^{-1}$)	Irradiation Time (hours)	Reported Yield/Efficiency	Reference
10	Natural Pt (7.2% ^{198}Pt)	5×10^{13}	12	85% ^{199}Au yield after separation	[1]
11	Enriched ^{198}Pt	3.5×10^{13}	21.17	>80% chemical yield (HDEHP extraction)	[6]
15.5	Enriched ^{198}Pt	3.5×10^{13}	21.17	>99% chemical yield (ethyl acetate extraction)	[6]

Table 3: Chemical Separation Methods and Efficiencies

Separation Method	Stationary/Organic Phase	Eluent/Aqueous Phase	Separation Efficiency/Yield	Reference
Chromatography	Alumina (Al ₂ O ₃)	0.01 M HCl	85% ¹⁹⁹ Au yield, <0.01% Pt contamination	[1]
Chromatography	Modified Chabazite	-	90 ± 0.54% elution efficiency	[7]
Liquid-Liquid Extraction	Ethyl Acetate	-	>99% chemical yield	[6]
Liquid-Liquid Extraction	HDEHP	Aqueous Ammonia	>80% chemical yield	[6]
Liquid-Liquid Extraction	Trioctylamine (TOA)	Aqueous HNO ₃	-	[7]

Quality Control

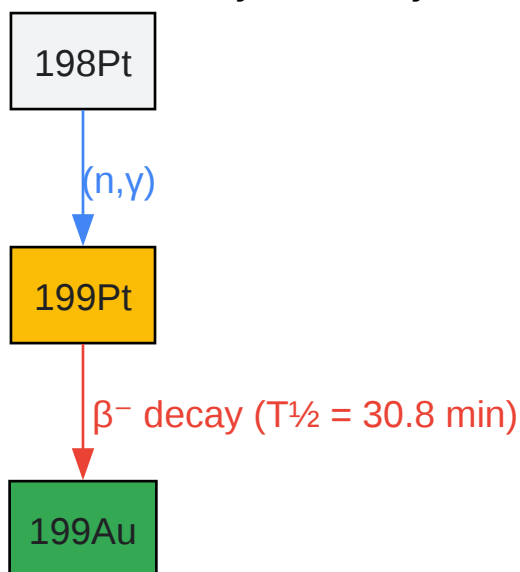
To ensure the suitability of the produced ¹⁹⁹Au for medical applications, rigorous quality control is essential. This includes:

- **Radionuclidic Purity:** Determined by gamma-ray spectrometry to identify and quantify any radioactive impurities. The primary gamma energies for ¹⁹⁹Au are 158.37 keV and 208.20 keV.[8] Common radionuclidic impurities from the irradiation of natural platinum include ^{195m}Pt (T_{1/2} = 4.02 days) and ¹⁹⁷Pt (T_{1/2} = 20 hours).[1]
- **Radiochemical Purity:** Assessed using techniques like paper chromatography to ensure that the ¹⁹⁹Au is in the desired chemical form.[7]
- **Chemical Purity:** To ensure that there are no harmful chemical contaminants present in the final product.

Visualizations

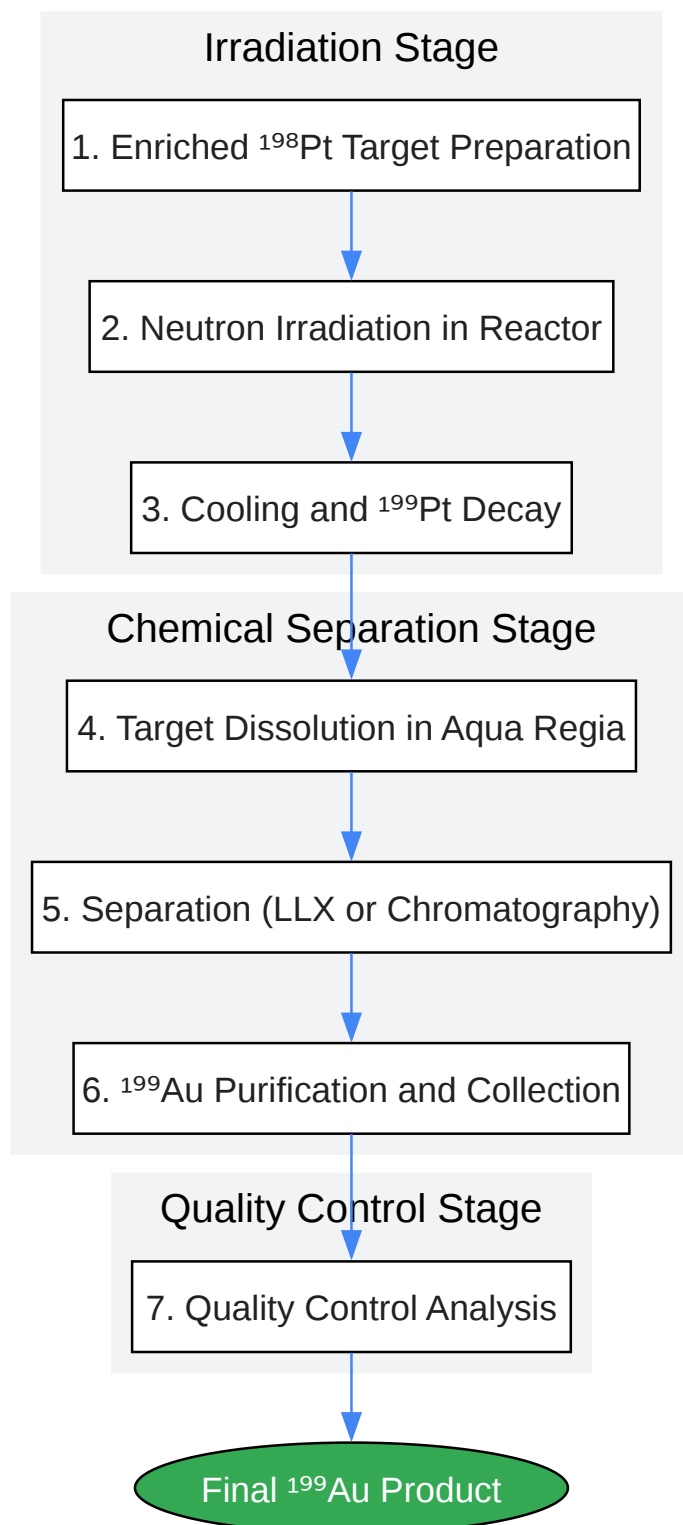
The following diagrams illustrate the key processes in the production of **Gold-199** from Platinum-198.

Nuclear Reaction and Decay Pathway for ^{199}Au Production



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Caption: Nuclear reaction pathway for ^{199}Au production.

Experimental Workflow for ^{199}Au Production and Separation

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Caption: Workflow for ^{199}Au production and separation.

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